Using 4'-Bromo-3-(3,4-dimethylphenyl)propiophenone as an organic intermediate

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Compound of Interest

Compound Name:	*4'-Bromo-3-(3,4-dimethylphenyl)propiophenone*
CAS No.:	*898779-17-4*
Cat. No.:	*B1293211*

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An In-Depth Guide to the Application of **4'-Bromo-3-(3,4-dimethylphenyl)propiophenone** as a Versatile Organic Intermediate

Authored by: A Senior Application Scientist

This document serves as a detailed technical guide for researchers, medicinal chemists, and professionals in drug development on the synthesis and application of **4'-Bromo-3-(3,4-dimethylphenyl)propiophenone**. This versatile intermediate possesses a unique combination of structural features, making it a valuable building block for a diverse range of complex organic molecules. Its propiophenone core allows for various chemical modifications, while the strategically placed bromine atom on the phenyl ring acts as a reactive handle for sophisticated cross-coupling reactions. The 3,4-dimethylphenyl moiety offers steric and electronic properties that can be exploited to fine-tune the characteristics of target compounds.

This guide moves beyond simple procedural outlines to provide a deeper understanding of the causality behind experimental choices, ensuring that the described protocols are not just lists of

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steps but self-validating systems grounded in established chemical principles.

Physicochemical and Spectral Properties

A thorough understanding of the fundamental properties of **4'-Bromo-3-(3,4-dimethylphenyl)propiophenone** is crucial for its effective use in synthesis. This data is essential for reaction planning, monitoring, and product characterization.

Property	Value	Source
IUPAC Name	1-(4-bromophenyl)-3-(3,4-dimethylphenyl)propan-1-one	PubChem[1]
Molecular Formula	$C_{17}H_{17}BrO$	PubChem[1]
Molecular Weight	317.22 g/mol	PubChem[1]
CAS Number	898790-13-0	Varies by supplier
Predicted ^{1}H NMR	See detailed characterization section	-
Predicted ^{13}C NMR	See detailed characterization section	-
Primary Application	Intermediate in organic synthesis, particularly for drug discovery	[2][3]

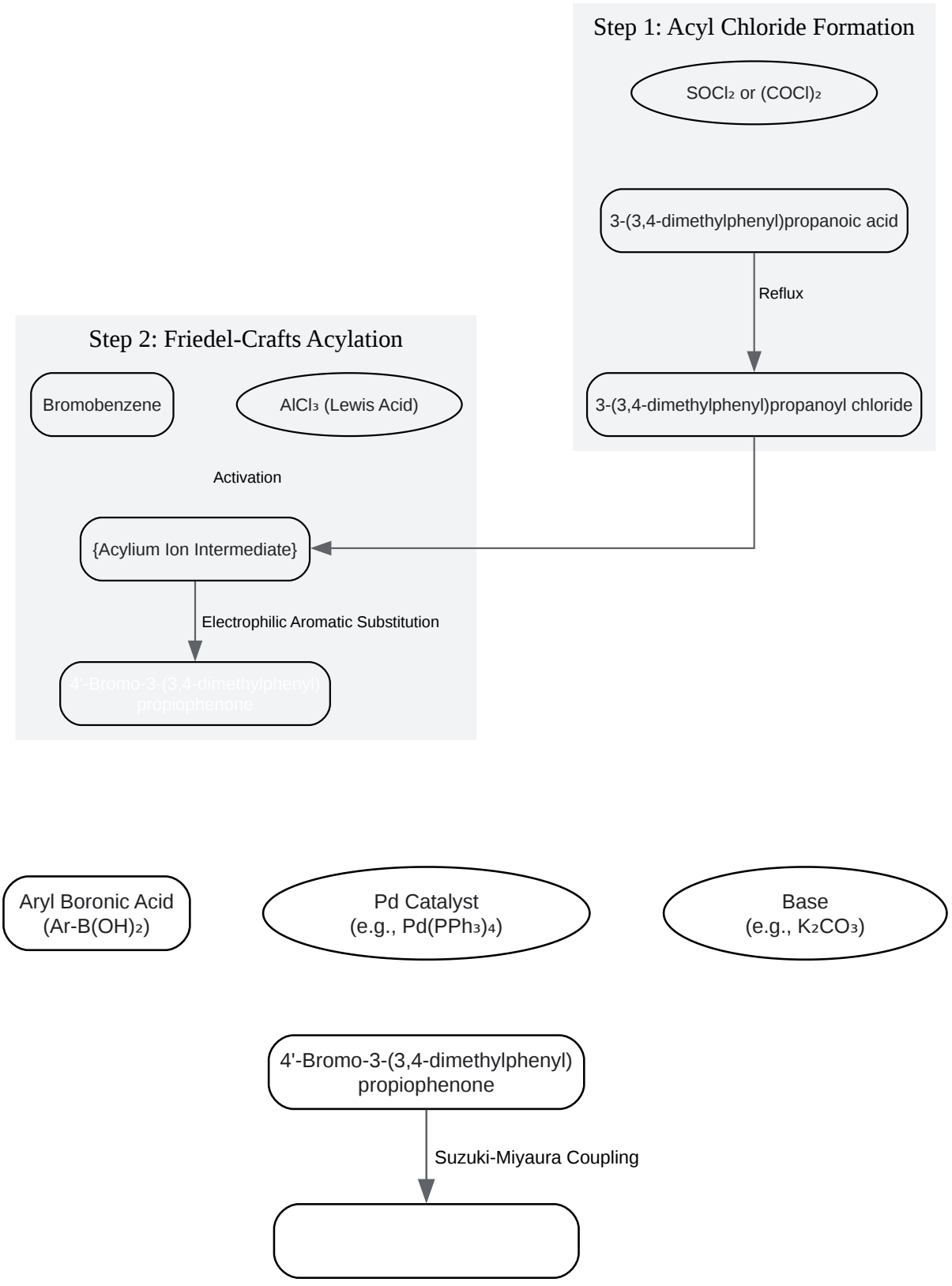
Synthesis of the Intermediate: Friedel-Crafts Acylation

The most direct and reliable method for synthesizing **4'-Bromo-3-(3,4-dimethylphenyl)propiophenone** is through a Friedel-Crafts acylation reaction. This classic electrophilic aromatic substitution allows for the formation of the core aryl ketone structure.[4][5] The reaction involves the acylation of bromobenzene with 3-(3,4-dimethylphenyl)propanoyl chloride in the presence of a strong Lewis acid catalyst, typically aluminum chloride ($AlCl_3$).[6]

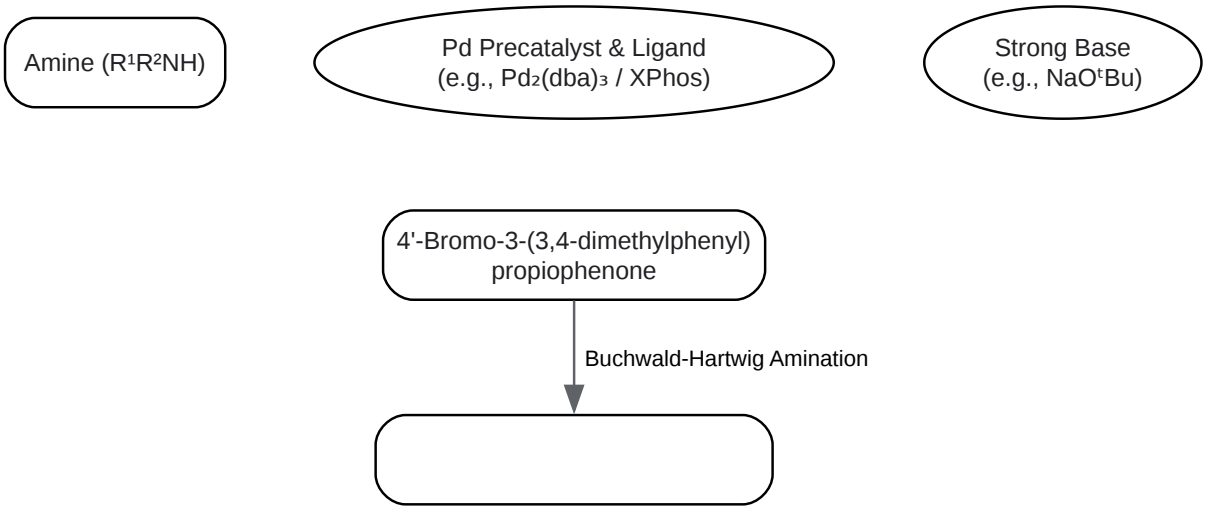
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The mechanism begins with the activation of the acyl chloride by the Lewis acid to form a highly electrophilic acylium ion. This ion is then attacked by the electron-rich bromobenzene ring to form the desired propiophenone product after an aqueous workup to decompose the aluminum complex.

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